

methods for removing unconjugated Deruxtecan from ADC preparations

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Compound of Interest

Compound Name: Gly-Mal-GGFG-Deruxtecan 2-hydroxypropanamide

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Technical Support Center: Purification of Deruxtecan-Based ADCs

A Guide for Researchers, Scientists, and Drug Development Professionals

Welcome to the Technical Support Center for the purification of antibody-drug conjugates (ADCs) containing the potent topoisomerase I inhibitor, deruxtecan. This guide is designed to provide in-depth technical assistance, troubleshooting advice, and frequently asked questions (FAQs) to address the specific challenges encountered during the removal of unconjugated deruxtecan from your ADC preparations. As Senior Application Scientists, we have synthesized field-proven insights and technical data to ensure the integrity and reliability of the protocols and advice presented herein.

Understanding the Challenge: The Importance of Removing Unconjugated Deruxtecan

The conjugation of deruxtecan to a monoclonal antibody (mAb) is a critical step in creating a targeted therapeutic. However, the reaction mixture inevitably contains residual, unconjugated (free) deruxtecan. The presence of this free payload is a significant concern as it can lead to systemic toxicity and a diminished therapeutic window for the ADC.[1][2] Therefore, robust and efficient purification methods are paramount to ensure the safety and efficacy of the final ADC product.[3]

The primary challenges in removing unconjugated deruxtecan stem from its physicochemical properties. Deruxtecan is a hydrophobic small molecule, and its presence, even in small amounts, can influence the overall characteristics of the ADC preparation.[4][5] Furthermore, the conjugation process itself can sometimes lead to the formation of aggregates, which also need to be removed during purification.[5][6]

This guide will focus on the most effective methods for purifying deruxtecan-based ADCs, with a particular emphasis on removing the unconjugated payload.

Frequently Asked Questions (FAQs)

Q1: What are the primary methods for removing unconjugated deruxtecan from ADC preparations?

A1: The most commonly employed and effective methods for removing unconjugated deruxtecan are Tangential Flow Filtration (TFF), Size Exclusion Chromatography (SEC), and Hydrophobic Interaction Chromatography (HIC).[3][7][8] Each method leverages different physicochemical properties to achieve separation. TFF separates molecules based on size, making it ideal for removing small molecules like deruxtecan from large ADC molecules. SEC also separates based on size and is highly effective for removing small molecule impurities.[9][10] HIC separates molecules based on their hydrophobicity, which is particularly useful for ADCs as the conjugation of the hydrophobic deruxtecan payload increases the overall hydrophobicity of the antibody.[5][11][12]

Q2: How do I choose the most appropriate purification method for my deruxtecan-ADC?

A2: The choice of purification method depends on several factors, including the scale of your preparation, the specific characteristics of your ADC, and the desired level of purity.

- For initial, rapid removal of the bulk of unconjugated deruxtecan and buffer exchange, Tangential Flow Filtration (TFF) is often the preferred method due to its scalability and efficiency.[13]
- For high-resolution separation of the ADC from unconjugated drug and other small molecule impurities at the lab scale, Size Exclusion Chromatography (SEC) is an excellent choice.[9]
- To not only remove unconjugated drug but also to separate ADC species with different drug-to-antibody ratios (DARs), Hydrophobic Interaction Chromatography (HIC) is the gold standard.[11][14]

In many process development scenarios, a combination of these techniques is used to achieve the highest purity.[3] For instance, an initial TFF step to remove the majority of the free drug can be followed by a polishing step using HIC to separate different DAR species and remove any remaining unconjugated drug.

Q3: I am observing aggregation in my deruxtecan-ADC preparation after conjugation. How can I address this during purification?

A3: Aggregation is a common challenge in ADC manufacturing, often exacerbated by the hydrophobic nature of the payload.[5][6] Both SEC and HIC can effectively remove aggregates.[8][10] During method development, it is crucial to screen different buffers and conditions to minimize aggregation. For instance, in HIC, using the minimum necessary salt concentration for binding can help reduce protein-protein interactions that lead to aggregation. Additionally, optimizing the pH of your buffers to be 1-2 units away from the isoelectric point (pI) of the ADC can help maintain its solubility.

Q4: What analytical methods can I use to confirm the removal of unconjugated deruxtecan?

A4: Several analytical techniques can be used to quantify residual free deruxtecan. High-Performance Liquid Chromatography (HPLC), particularly Reversed-Phase HPLC (RP-HPLC), is a widely used method for separating and quantifying small hydrophobic molecules like deruxtecan.[15] Liquid Chromatography-Mass Spectrometry (LC-MS/MS) offers high sensitivity and specificity for quantifying the free payload.[16] Size Exclusion Chromatography (SEC) can also be used to detect the presence of free drug, which will elute much later than the ADC peak.[9]

Troubleshooting Guide

This section addresses specific issues you may encounter during the purification of your deruxtecan-ADC.

Issue	Potential Cause	Troubleshooting Steps
Low ADC Recovery After Purification	Aggregation and Precipitation: The hydrophobic nature of deruxtecán can increase the propensity for aggregation, leading to product loss.	Optimize buffer conditions (pH, ionic strength) to enhance ADC solubility. Consider adding excipients like arginine to reduce aggregation. Screen different chromatography resins or TFF membranes to minimize non-specific binding.
Non-specific Binding: The ADC may be binding to the purification matrix (chromatography resin or TFF membrane).	For HIC, try a less hydrophobic resin. For IEX, adjust the pH and salt concentration of the buffers. For TFF, ensure the membrane material is compatible and minimally binding.	
Incomplete Removal of Unconjugated Deruxtecán	Inefficient TFF Diafiltration: The number of diavolumes may be insufficient, or the membrane cutoff may not be optimal.	Increase the number of diavolumes during the TFF process. Ensure the use of a membrane with an appropriate molecular weight cutoff (e.g., 30 kDa for a ~150 kDa ADC) to allow for efficient passage of the small deruxtecán molecule.
Poor Resolution in Chromatography: The chromatographic method may not be optimized for separating the ADC from the free drug.	For SEC, ensure the column has the appropriate pore size for separating the large ADC from the small drug molecule. [9] For HIC, optimize the salt gradient to achieve better resolution between the ADC and the highly hydrophobic free drug.	

Poor Peak Shape in Chromatography	Secondary Interactions with the Column: The ADC may be interacting with the stationary phase in ways other than the intended mechanism.	For HIC, a shallow gradient can improve peak shape. For SEC, ensure the mobile phase composition is optimized to minimize non-specific interactions. Adding a small amount of organic modifier to the mobile phase in HIC can sometimes reduce secondary interactions.
ADC Instability During Purification	Harsh Buffer Conditions: The pH or salt concentration of the purification buffers may be destabilizing the ADC.	Perform buffer screening to identify conditions that maintain the stability of your ADC. Whenever possible, conduct purification steps at reduced temperatures.

Experimental Protocols

Here, we provide detailed, step-by-step methodologies for the key purification techniques.

Protocol 1: Removal of Unconjugated Deruxtecan using Tangential Flow Filtration (TFF)

This protocol is designed for the initial bulk removal of unconjugated deruxtecan and for buffer exchange of the ADC preparation.

Materials:

- TFF system with a reservoir, pump, and pressure gauges
- Pellicon® Capsule with a 30 kDa molecular weight cutoff (MWCO) Ultracel® membrane (or equivalent)
- Diafiltration buffer (e.g., phosphate-buffered saline (PBS), pH 7.4)

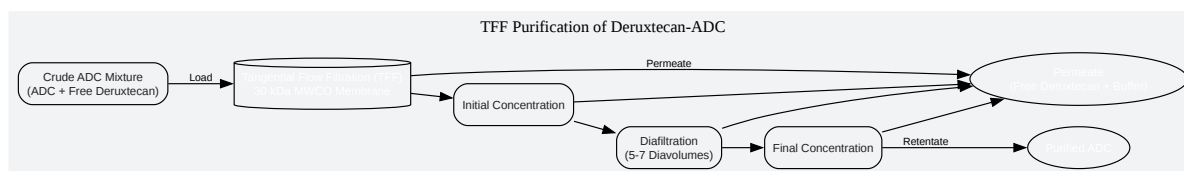
- Crude ADC reaction mixture

Procedure:

- System Setup and Equilibration:
 - Install the TFF capsule into the system according to the manufacturer's instructions.
 - Flush the system with purified water and then with the diafiltration buffer to remove any storage solutions and to equilibrate the membrane.
- Concentration of Crude ADC:
 - Load the crude ADC reaction mixture into the reservoir.
 - Begin recirculation of the ADC solution through the TFF capsule.
 - Apply a transmembrane pressure (TMP) to initiate the removal of permeate.
 - Concentrate the ADC solution to a target concentration, typically in the range of 25 to 30 g/L.
- Diafiltration:
 - Once the target concentration is reached, begin the diafiltration process by adding diafiltration buffer to the reservoir at the same rate as the permeate is being removed (constant-volume diafiltration).
 - Perform a minimum of 5-7 diavolumes to ensure efficient removal of the unconjugated deruxtecan. The exact number of diavolumes should be optimized for your specific process.
- Final Concentration and Recovery:
 - After diafiltration, stop the addition of buffer and continue to concentrate the ADC solution to the desired final volume.

- Recover the purified ADC from the system. To maximize recovery, a buffer flush of the system can be performed and pooled with the concentrated ADC.

Workflow Diagram:



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Caption: Workflow for removing unconjugated deruxtecan using TFF.

Protocol 2: High-Resolution Separation using Size Exclusion Chromatography (SEC)

This protocol is suitable for laboratory-scale purification to achieve high purity by separating the ADC from unconjugated deruxtecan and other small molecules.

Materials:

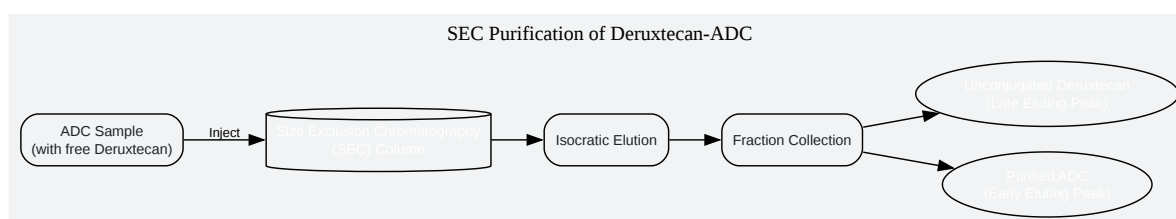
- HPLC or FPLC system with a UV detector
- SEC column suitable for protein separations (e.g., TSKgel G3000SWxl)[8]
- Mobile phase (e.g., 0.2 M sodium phosphate, 0.2 M potassium chloride, pH 6.5)[8]
- ADC sample partially purified by TFF or crude reaction mixture

Procedure:

- System and Column Equilibration:

- Equilibrate the SEC column with at least two column volumes of the mobile phase at the desired flow rate (e.g., 0.5 mL/min) until a stable baseline is achieved.
- Sample Injection:
 - Inject a defined volume of the ADC sample onto the column. The injection volume should not exceed 2-5% of the total column volume to ensure optimal resolution.
- Elution and Fraction Collection:
 - Elute the sample isocratically with the mobile phase.
 - Monitor the elution profile at 280 nm for the protein (ADC) and at a wavelength specific for deruxtecan if possible.
 - The ADC will elute first in the void volume or shortly after, while the smaller unconjugated deruxtecan will be retained in the pores of the stationary phase and elute later.
 - Collect fractions corresponding to the ADC peak.
- Pooling and Analysis:
 - Pool the fractions containing the purified ADC.
 - Analyze the pooled fractions for purity, concentration, and residual free drug.

Workflow Diagram:



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Caption: Workflow for separating unconjugated deruxtecan using SEC.

Protocol 3: Purification and DAR Species Separation by Hydrophobic Interaction Chromatography (HIC)

This protocol is designed to remove unconjugated deruxtecan and to separate ADC species based on their drug-to-antibody ratio.

Materials:

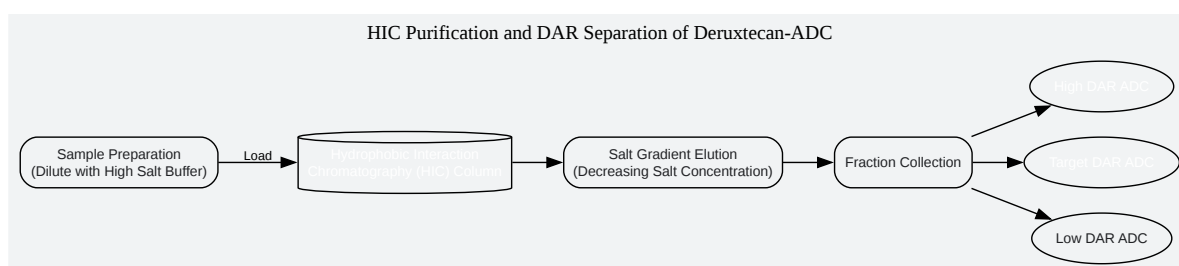
- HPLC or FPLC system with a gradient pump and UV detector
- HIC column (e.g., Toyopearl Phenyl-650S)[11]
- Mobile Phase A (Binding Buffer): 50 mM sodium phosphate, 2 M sodium chloride, pH 7.0[11]
- Mobile Phase B (Elution Buffer): 50 mM sodium phosphate, pH 7.0[11]
- ADC sample

Procedure:

- Sample Preparation:
 - Dilute the ADC sample with an equal volume of Mobile Phase A to promote binding to the column.[11]
- System and Column Equilibration:
 - Equilibrate the HIC column with Mobile Phase A until a stable baseline is achieved.
- Sample Loading:
 - Load the prepared ADC sample onto the equilibrated column. Unconjugated antibody (DAR=0) may flow through during this step.[11]

- Elution and Fraction Collection:
 - Wash the column with Mobile Phase A to remove any unbound species.
 - Apply a linear gradient from 0% to 100% Mobile Phase B over a defined number of column volumes to elute the bound ADC species. ADCs with lower DARs will elute earlier in the gradient than those with higher DARs. The highly hydrophobic unconjugated deruxtecan will bind strongly and may require a step to 100% Mobile Phase B or an organic solvent wash to be fully removed.
 - Collect fractions across the gradient.
- Pooling and Analysis:
 - Analyze the collected fractions to identify those containing the desired DAR species and confirm the absence of free deruxtecan.
 - Pool the desired fractions.

Workflow Diagram:



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Caption: HIC workflow for ADC purification and DAR fractionation.

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